

4-azidobenzaldehyde click chemistry efficiency analysis

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Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

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Synthetic Applications of Azidobenzaldehydes

The search results show that azidobenzaldehydes are valued building blocks in multi-step synthesis, particularly for constructing complex nitrogen-containing heterocycles important in medicinal chemistry. The table below summarizes key applications, though they are not direct efficiency comparisons.

Azide Reagent	Reaction Type / Role	Key Product Synthesized	Reported Outcome
2-Azidobenzaldehyde	Ugi 4-CR + Base-induced RCI + IAAC [1]	Triazolobenzodiazepine-fused diketopiperazines	Good to excellent yields (27-81%) over multiple steps [1].
2-Azidobenzaldehyde	Ugi-Smiles 4-CR [2]	4,5-dihydro-1,2,3-triazolo[1,5-a][1,4]benzodiazepines	Efficient synthesis, no additional reagents/catalysts needed [2].
2-Azidobenzaldehyde	Pd-catalyzed 3-Component Reaction [3]	Quinazoline 3-oxides	High yields (71-91%), streamlined vs. traditional methods [3].

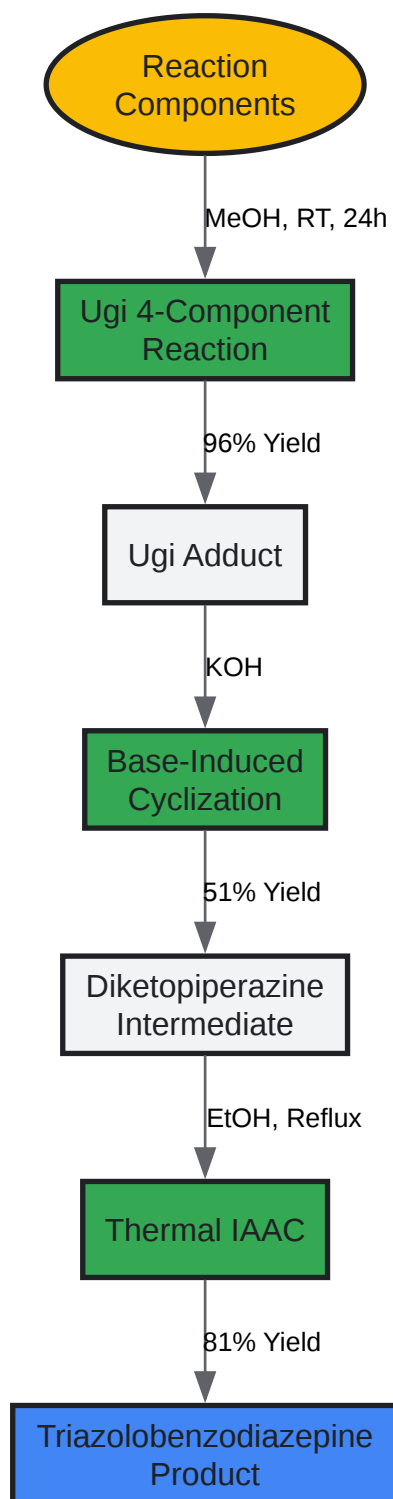
Experimental Context from Research

The high yields reported in the table are from optimized, multi-step sequences. Here is a detailed look at one protocol to illustrate the context:

- **Protocol for Triazolobenzodiazepine-fused Diketopiperazines [1]**
 - **Ugi Reaction:** A mixture of *o*-azidobenzaldehyde, propargylamine, 2-chloroacetic acid, and an isocyanide was stirred in MeOH at room temperature for 24 hours to produce the Ugi adduct in 96% yield.
 - **Base-Induced Cyclization:** The Ugi adduct was treated with KOH to form the diketopiperazine moiety in 51% yield.
 - **Intramolecular Cycloaddition (IAAC):** The intermediate from the previous step was refluxed in EtOH to furnish the final triazolobenzodiazepine product via a metal-free azide-alkyne cycloaddition in 81% yield.

Visualizing a Synthetic Workflow

The following diagram illustrates the sequential reaction pathway described in the experimental protocol above, showing how 2-azidobenzaldehyde is incorporated into a complex final structure.



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References

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